

1H-Pyrrolo[2,3-b]pyridine-5-carbonitrile chemical structure and IUPAC name

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Compound of Interest

Compound Name: **1H-Pyrrolo[2,3-b]pyridine-5-carbonitrile**

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An In-depth Technical Guide on 1H-Pyrrolo[2,3-b]pyridine-5-carbonitrile

For researchers, scientists, and professionals engaged in drug development, a comprehensive understanding of novel heterocyclic compounds is paramount. This guide focuses on the chemical identity of **1H-Pyrrolo[2,3-b]pyridine-5-carbonitrile**, a molecule of significant interest in medicinal chemistry.

Synonyms: 5-Cyano-7-azaindole

Chemical Identity and Structure

1H-Pyrrolo[2,3-b]pyridine-5-carbonitrile is a heterocyclic aromatic compound.^{[1][2][3]} Its structure is characterized by a fused bicyclic system where a pyrrole ring is fused to a pyridine ring. A nitrile group is substituted at the 5th position of this fused ring system.

Table 1: Key Chemical Data for **1H-Pyrrolo[2,3-b]pyridine-5-carbonitrile**

Parameter	Value	Reference
Molecular Formula	C8H5N3	[1] [2] [3]
Molecular Weight	143.15 g/mol	[2] [3]
IUPAC Name	1H-Pyrrolo[2,3-b]pyridine-5-carbonitrile	[2]
CAS Number	517918-95-5	[3]
SMILES	N#Cc1cnc2[nH]ccc2c1	[3]
InChI Key	N/A	

Note: "N/A" indicates that the InChI Key was not explicitly found in the top search results.

Visual Representation of Chemical Structure

To facilitate a clear understanding of the molecular architecture, the following diagram illustrates the chemical structure of **1H-Pyrrolo[2,3-b]pyridine-5-carbonitrile**, generated using the Graphviz DOT language.

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References

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